

Technical Guide: Safety and Handling of 4-Bromo-5-methylthiazole

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Compound of Interest

Compound Name: 4-Bromo-5-methylthiazole

Cat. No.: B580489

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Disclaimer: Comprehensive safety and handling data for **4-Bromo-5-methylthiazole** (CAS No. 132221-51-3) is not publicly available in standard safety data sheets. The following guide is based on the safety data for the closely related structural isomer, 2-Bromo-5-methylthiazole (CAS No. 41731-23-1), and should be used as an illustrative example and for guidance purposes only. Researchers must conduct a thorough, independent risk assessment and consult with their institution's safety office before handling any chemical.

This technical whitepaper provides an in-depth overview of the safety protocols and handling procedures for brominated methylthiazole compounds, with a specific focus on the data available for 2-Bromo-5-methylthiazole. It is intended for researchers, scientists, and professionals in drug development who may work with this class of heterocyclic compounds.

Hazard Identification and Classification

Based on available data for the isomer 2-Bromo-5-methylthiazole, the compound is classified as a hazardous substance. The Globally Harmonized System (GHS) classification is summarized below.

GHS Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.[1] [2]
Serious Eye Irritation	2 / 2A	H319: Causes serious eye irritation.[1][2]
Flammable Liquids	4	H227: Combustible liquid.

GHS Label Elements

Element	Details
Pictogram	
Signal Word	Warning[1][2]
Hazard Statements	H315: Causes skin irritation.[1][2]H319: Causes serious eye irritation.[1][2]H227: Combustible liquid.
Precautionary Statements	Prevention: P210, P264, P280[1]Response: P302+P352, P305+P351+P338, P332+P313, P337+P313, P362+P364[1][2]Storage: P403+P235Disposal: P501

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties for 2-Bromo-5-methylthiazole. This data is critical for designing safe experimental and storage conditions.

Property	Value
Molecular Formula	C ₄ H ₄ BrNS
Molecular Weight	178.05 g/mol [3]
Appearance	Colorless to Light yellow to Light orange clear liquid
Boiling Point	84 °C @ 12 mmHg
Flash Point	72 °C / 161.6 °F
Specific Gravity	1.68 (20/20)
Refractive Index	1.58
Purity	>98.0% (GC)

Handling and Storage Protocols

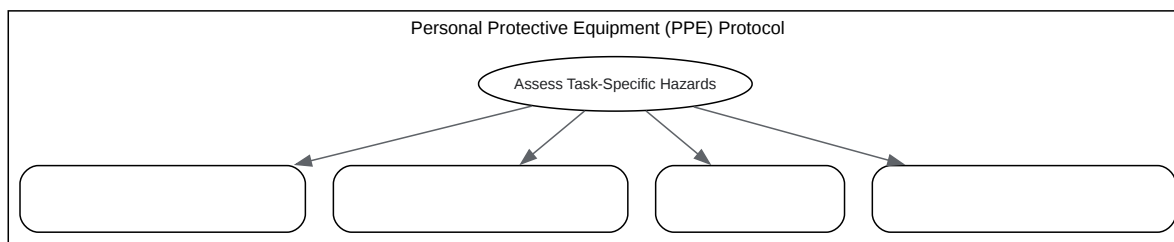
Proper handling and storage are paramount to ensure laboratory safety. The following protocols are derived from established safety guidelines for this class of chemicals.

Engineering Controls

Operations should be conducted in a well-ventilated area. A certified chemical fume hood is required for all manipulations of the compound.[1] Eyewash stations and safety showers must be readily accessible in the immediate work area.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory. The workflow for selecting and using PPE is outlined in the diagram below.



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Figure 1. Personal Protective Equipment (PPE) selection workflow.

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.^[1]
- Wash hands thoroughly after handling.^{[1][2]}
- Keep away from heat, sparks, and open flames.^[1]
- Use non-sparking tools and take precautionary measures against static discharge.^[1]
- The compound is listed as air-sensitive; handle and store under an inert atmosphere (e.g., Nitrogen or Argon).

Storage Conditions

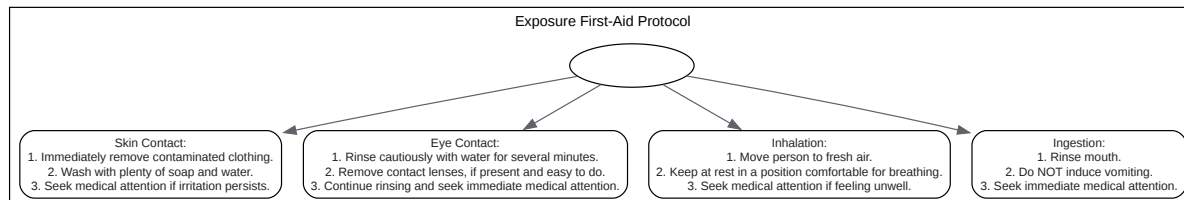
- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.
- The recommended storage temperature is in a cool, dark place, ideally below 15°C.

Emergency and First-Aid Procedures

A clear and logical response workflow is critical in the event of an exposure or spill.

Exposure Response Workflow

The following diagram outlines the immediate steps to be taken following accidental exposure.



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Figure 2. First-aid workflow for different exposure routes.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.
- Specific Hazards: The compound is a combustible liquid. Vapors may form explosive mixtures with air. Hazardous decomposition products include carbon monoxide, carbon dioxide, nitrogen oxides (NO_x), sulfur oxides, and hydrogen bromide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection.
- Containment and Cleanup: Absorb spillage with inert material (e.g., sand, vermiculite). Collect and place in a suitable, closed container for disposal.^[1] Ensure the area is well-

ventilated.

Stability and Reactivity

- Reactivity: No specific data available; however, hazardous polymerization is not expected to occur.
- Chemical Stability: Stable under recommended storage conditions.[1]
- Conditions to Avoid: Exposure to air, heat, flames, and sparks.[1]
- Incompatible Materials: Strong oxidizing agents.

Toxicological and Ecological Information

Detailed toxicological and ecological studies for 2-Bromo-5-methylthiazole are not available in the consulted safety data sheets. No quantitative data (e.g., LD50, LC50) is provided. As a halogenated heterocyclic compound, it should be handled with the assumption of potential toxicity. It must not be released into the environment, and disposal should be managed through a licensed hazardous waste disposal company.

Conclusion

While a comprehensive safety profile for **4-Bromo-5-methylthiazole** is not currently available, the data for its isomer, 2-Bromo-5-methylthiazole, indicates that it is a combustible liquid that causes significant skin and eye irritation.[1] All handling should be performed by qualified personnel in a controlled laboratory setting, adhering strictly to the engineering controls, PPE requirements, and handling protocols outlined in this guide. A thorough, substance-specific risk assessment is mandatory before commencing any work.

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